

Introduction: The Significance of ^{13}C -Labeling in Indole Chemistry

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Compound of Interest

Compound Name: Indole-3-carboxaldehyde- ^{13}C

CAS No.: 1093452-52-8

Cat. No.: B564791

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Indole-3-carboxaldehyde is a naturally occurring metabolite of tryptophan and a versatile scaffold in medicinal chemistry, known for its role in various biological pathways and as a precursor for synthesizing more complex molecules.^{[1][2]} The introduction of a stable isotope, Carbon-13 (^{13}C), into the Indole-3-carboxaldehyde structure does not significantly alter its chemical reactivity or bulk physical properties but provides a powerful tool for quantitative analysis.^{[3][4]}

The primary utility of Indole-3-carboxaldehyde- ^{13}C lies in its application as an internal standard for mass spectrometry (MS) and as a tracer in nuclear magnetic resonance (NMR) based metabolic flux studies.^{[5][6]} Its increased mass allows for clear differentiation from its endogenous, unlabeled (^{12}C) counterpart in biological matrices, enabling precise quantification in complex samples—a cornerstone of modern pharmacokinetic and metabolomic research.^[7]

Section 1: Core Physicochemical Properties

The macroscopic physical properties of Indole-3-carboxaldehyde- ^{13}C are virtually identical to those of its unlabeled analogue. The substitution of ^{12}C with ^{13}C results in a negligible change in intermolecular forces, hence properties like melting point, solubility, and appearance remain

consistent. The most critical distinction is the molecular weight, which is fundamental to its use in mass spectrometry.

Data Presentation: Summary of Physicochemical Properties

Property	Unlabeled Indole-3-carboxaldehyde	Indole-3-carboxaldehyde- ¹³ C (Formyl- ¹³ C)	Indole-3-carboxaldehyde- ¹³ C ₈	Source(s)
Synonyms	3-Formylindole, Indole-3-aldehyde	3-Formylindole- ¹³ C	-	[2] [8]
CAS Number	487-89-8	1093452-52-8 (Representative)	-	[6] [8]
Chemical Formula	C ₉ H ₇ NO	¹² C ₈ ¹³ CH ₇ NO	¹³ C ₈ ¹² CH ₇ NO	[8] [9]
Molecular Weight	145.16 g/mol	146.16 g/mol	153.10 g/mol	[8] [9]
Appearance	Off-white to beige crystalline powder	Off-white to beige crystalline powder	Off-white to beige crystalline powder	[10] [11]
Melting Point	193-199 °C	193-199 °C (Expected)	193-199 °C (Expected)	[8] [10] [11]
Solubility	DMSO (Slightly), Methanol (Slightly)	DMSO (Slightly), Methanol (Slightly)	DMSO (Slightly), Methanol (Slightly)	[10]
Stability	Air sensitive, Hygroscopic	Air sensitive, Hygroscopic	Air sensitive, Hygroscopic	[10]

Note: The exact molecular weight and formula for ¹³C-labeled variants depend on the number and position of the ¹³C atoms.

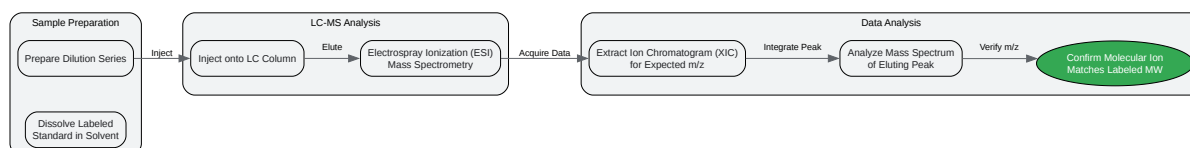
Section 2: Spectroscopic Signature and Characterization

The true value and distinguishing features of Indole-3-carboxaldehyde- ^{13}C are revealed through spectroscopic analysis. The ^{13}C label serves as a unique probe, fundamentally altering the output of mass spectrometry and NMR spectroscopy.

Mass Spectrometry (MS)

In MS, the ^{13}C -labeled compound is chemically identical to the unlabeled analyte and therefore exhibits the same chromatographic behavior (e.g., co-elution in LC-MS). However, it is easily resolved by its mass-to-charge ratio (m/z). The molecular ion peak ($[\text{M}+\text{H}]^+$) will be shifted by $+n$, where 'n' is the number of ^{13}C atoms incorporated. This mass difference is the cornerstone of its use as an ideal internal standard for accurate quantification.[6]

Mandatory Visualization: Workflow for Identity Confirmation



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Caption: LC-MS workflow for verifying the identity and mass of Indole-3-carboxaldehyde- ^{13}C .

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides definitive structural information and is the primary method to confirm the position and extent of isotopic labeling.

- ^1H NMR: The ^1H NMR spectrum is largely unaffected by ^{13}C substitution. Minor changes may appear as additional small couplings ($^1\text{J}_{\text{CH}}$, $^2\text{J}_{\text{CH}}$) between the ^{13}C nucleus and adjacent protons, but the chemical shifts remain the same.
- ^{13}C NMR: This is the most informative technique. In a standard ^{13}C NMR spectrum of unlabeled Indole-3-carboxaldehyde, signals are observed for all nine carbon atoms at natural abundance ($\sim 1.1\%$).^{[8][12]} For a ^{13}C -labeled sample, the signal corresponding to the enriched carbon atom will be dramatically enhanced in intensity.^[13] This provides unambiguous confirmation of the labeling position. For example, if the aldehyde carbon is labeled (^{13}CHO), the signal around 185 ppm will be exceptionally intense compared to the other carbon signals.^{[12][14]}

Data Presentation: ^{13}C NMR Chemical Shifts for Indole-3-carboxaldehyde (Data is for the unlabeled compound in CDCl_3 and serves as a reference for identifying the labeled position)

Carbon Position	Chemical Shift (δ , ppm)	Expected Observation for Labeled Compound
C=O (Aldehyde)	~185.3	Dramatically increased signal intensity if labeled.
C3a	~136.8	Dramatically increased signal intensity if labeled.
C2	~135.8	Dramatically increased signal intensity if labeled.
C7a	~124.4	Dramatically increased signal intensity if labeled.
C5	~123.0	Dramatically increased signal intensity if labeled.
C6	~121.9	Dramatically increased signal intensity if labeled.
C4	~120.6	Dramatically increased signal intensity if labeled.
C3	~118.4	Dramatically increased signal intensity if labeled.
C7	~111.7	Dramatically increased signal intensity if labeled.

Source: Based on data from supporting information for Cu(II)- or Co(II)-Catalyzed C(SP3)-H Oxidation.[12]

Section 3: Experimental Protocols & Best Practices

To ensure the integrity of research outcomes, rigorous validation of isotopically labeled standards is paramount. The following protocols outline the standard procedures for characterization and handling.

Protocol: Purity and Identity Confirmation by LC-MS

Objective: To confirm the molecular weight and assess the chemical purity of Indole-3-carboxaldehyde- ^{13}C .

Methodology:

- **Standard Preparation:** Accurately weigh and dissolve the labeled compound in a suitable solvent (e.g., methanol or DMSO) to create a 1 mg/mL stock solution. Prepare a working solution at ~1 $\mu\text{g/mL}$ in the initial mobile phase.
- **Chromatography:**
 - Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μm).
 - Mobile Phase A: 0.1% Formic Acid in Water.
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
 - Gradient: Start at 5% B, ramp to 95% B over 5 minutes, hold for 1 minute, return to initial conditions.
 - Flow Rate: 0.4 mL/min.
 - Injection Volume: 2 μL .
- **Mass Spectrometry:**
 - Mode: Positive Electrospray Ionization (ESI+).
 - Scan Range: m/z 100-200.
 - Analysis: Extract the ion chromatogram for the expected $[\text{M}+\text{H}]^+$ of the labeled compound (e.g., m/z 147.06 for a single ^{13}C label).
- **System Validation & Analysis:**
 - Inject a solvent blank to ensure no system contamination.

- Inject an unlabeled standard of Indole-3-carboxaldehyde to determine its retention time and confirm the expected mass (e.g., m/z 146.06).
- Inject the ^{13}C -labeled sample.
- Expected Outcome: A sharp chromatographic peak should be observed at the same retention time as the unlabeled standard. The mass spectrum for this peak should show a base peak corresponding to the exact mass of the protonated ^{13}C -labeled molecule. Purity is estimated by the peak area percentage in the chromatogram.

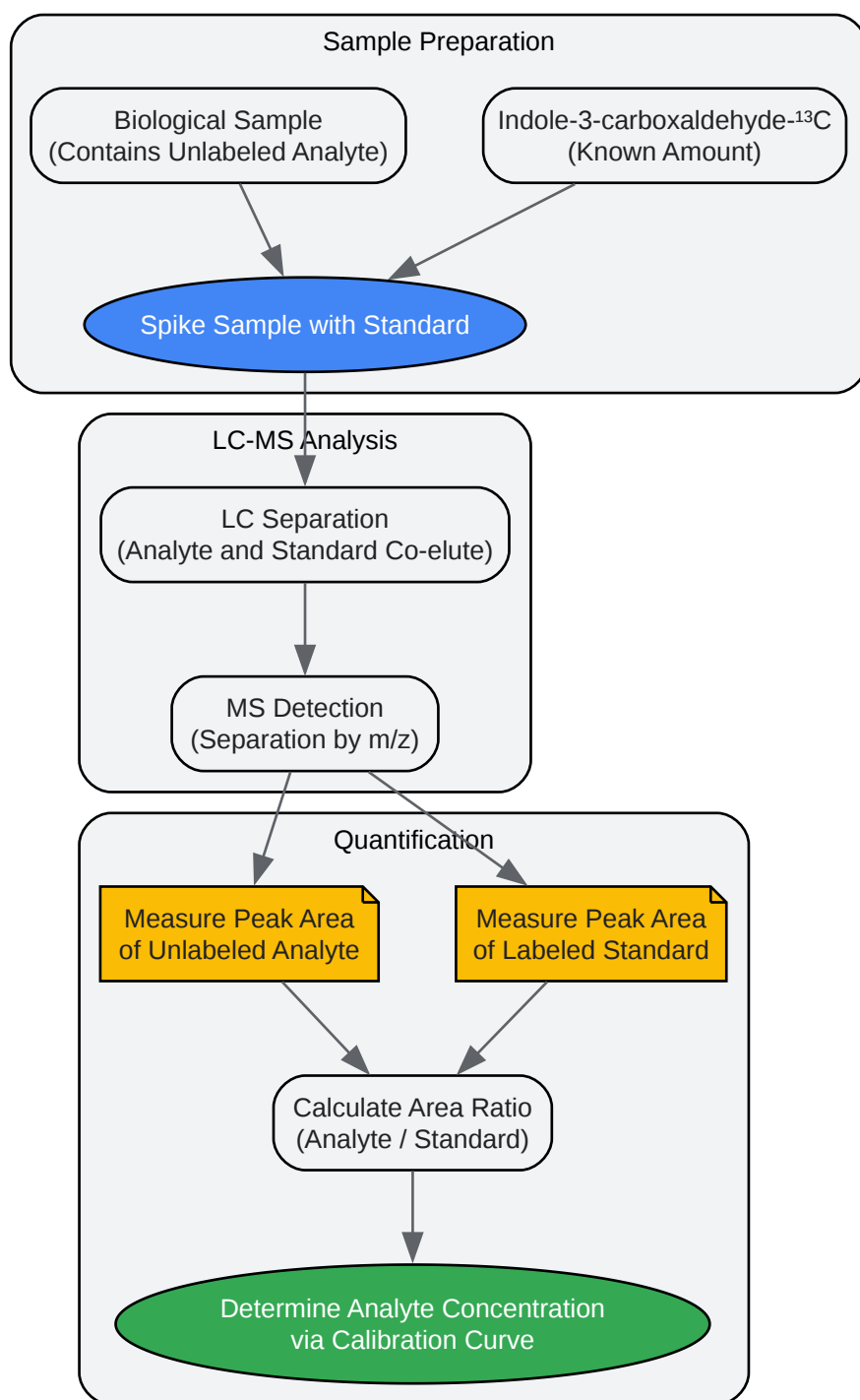
Protocol: Handling and Storage

Causality: Indole-3-carboxaldehyde is noted to be sensitive to air and moisture.^[10] Improper storage can lead to degradation (e.g., oxidation of the aldehyde to a carboxylic acid), compromising the integrity of the standard and leading to inaccurate quantification.

Procedure:

- Receiving: Upon receipt, log the compound and store it immediately under the recommended conditions, typically at -20°C .
- Storage: Keep the container tightly sealed in a desiccator or under an inert atmosphere (e.g., argon or nitrogen) to protect from moisture and air. Store in a dark location to prevent potential photodegradation.
- Handling: For weighing, allow the container to equilibrate to room temperature before opening to prevent condensation of moisture onto the compound. Handle quickly and reseal the container promptly. Use in a well-ventilated area or fume hood.

Mandatory Visualization: Logic of Isotopic Labeling in Quantitative MS



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Caption: Principle of stable isotope dilution analysis for accurate quantification.

Conclusion

Indole-3-carboxaldehyde- ^{13}C is a high-value analytical tool whose utility is defined by its mass and spectroscopic properties rather than its bulk physical characteristics. While physically indistinguishable from its natural counterpart, its unique signature in mass spectrometry and NMR spectroscopy enables researchers to perform highly precise quantitative measurements in complex biological systems. Adherence to rigorous characterization, handling, and storage protocols is essential to maintain its integrity as a standard and ensure the generation of trustworthy, reproducible data in drug development and metabolic research.

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